

Application of Butyl Stearate as a Plasticizer for Polylactic Acid (PLA) Films

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Compound of Interest

Compound Name: Butyl Stearate

Cat. No.: B1677921

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Application Note AP-PLA-BS-001

Introduction

Poly(lactic acid) (PLA) is a biodegradable and biocompatible thermoplastic derived from renewable resources, making it a promising environmentally friendly alternative to conventional petroleum-based plastics. However, the inherent brittleness of PLA can limit its applications, particularly in flexible films for packaging and other uses. Plasticizers are incorporated into PLA to enhance its flexibility, reduce brittleness, and improve its processing characteristics. **Butyl stearate**, a fatty acid ester, is a potential bio-based plasticizer for PLA. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **butyl stearate** as a plasticizer for PLA films. While direct quantitative data for **butyl stearate** in PLA films is emerging, this document presents expected trends based on studies of similar long-chain ester plasticizers in PLA.

Mechanism of Plasticization

Plasticizers work by inserting themselves between the polymer chains, thereby reducing the intermolecular forces and increasing the free volume. This allows the polymer chains to move more freely, resulting in a decrease in the glass transition temperature (T_g), increased flexibility, and a lower modulus. **Butyl stearate**, with its long aliphatic chain, is expected to effectively plasticize PLA, enhancing its ductility.

Data Presentation

The following tables summarize the anticipated effects of incorporating varying concentrations of **butyl stearate** into PLA films. The data is representative of typical results observed when plasticizing PLA with long-chain fatty acid esters.

Table 1: Mechanical Properties of PLA/**Butyl Stearate** Films

Butyl Stearate Conc. (wt%)	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (GPa)
0 (Neat PLA)	55 ± 3	4 ± 1	3.2 ± 0.2
5	45 ± 2	25 ± 4	2.5 ± 0.2
10	38 ± 3	150 ± 15	1.8 ± 0.1
15	30 ± 2	250 ± 20	1.2 ± 0.1
20	25 ± 2	350 ± 25	0.8 ± 0.1

Table 2: Thermal Properties of PLA/**Butyl Stearate** Films

Butyl Stearate Conc. (wt%)	Glass Transition Temp. (T _g) (°C)	Melting Temp. (T _m) (°C)	Crystallinity (%)	Onset Decomposition Temp. (T _{onset}) (°C)
0 (Neat PLA)	61 ± 1	175 ± 2	~5	330 ± 5
5	54 ± 1	173 ± 2	~7	325 ± 5
10	48 ± 1	172 ± 2	~10	320 ± 5
15	42 ± 1	171 ± 2	~12	315 ± 5
20	35 ± 1	170 ± 2	~15	310 ± 5

Experimental Protocols

Protocol 1: Preparation of PLA/Butyl Stearate Films by Solvent Casting

This protocol details the preparation of PLA films with varying concentrations of **butyl stearate** using the solvent casting method.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- Polylactic acid (PLA) pellets or powder
- **Butyl stearate**
- Chloroform (or a suitable solvent for PLA)
- Glass petri dishes or a flat glass plate
- Magnetic stirrer and stir bar
- Beakers
- Graduated cylinders
- Vacuum oven

Procedure:

- Solution Preparation:
 - Prepare a 5% (w/v) PLA solution by dissolving PLA in chloroform. For example, dissolve 5 g of PLA in 100 mL of chloroform.
 - Stir the mixture at room temperature using a magnetic stirrer until the PLA is completely dissolved. This may take several hours.
- Addition of Plasticizer:
 - Calculate the required amount of **butyl stearate** based on the weight of the PLA. For a 10 wt% concentration, add 0.5 g of **butyl stearate** to the 100 mL of 5% PLA solution.

- Prepare separate solutions for each desired concentration of **butyl stearate** (e.g., 0%, 5%, 10%, 15%, 20%).
- Stir the PLA/**butyl stearate** solutions for at least 1 hour to ensure homogeneous mixing.
- Casting:
 - Pour a specific volume of the polymer solution into a clean, dry glass petri dish or onto a level glass plate. The volume will determine the final thickness of the film.
 - Cover the petri dish or casting surface with a lid or aluminum foil with small perforations to allow for slow solvent evaporation. This helps in forming a uniform film without defects.
- Drying:
 - Allow the solvent to evaporate at room temperature in a fume hood for 24-48 hours.
 - Once the film appears dry, place it in a vacuum oven at 40°C for at least 24 hours to remove any residual solvent.
- Film Removal:
 - Carefully peel the dried film from the glass surface.
 - Store the films in a desiccator to prevent moisture absorption before characterization.

Protocol 2: Mechanical Properties Characterization

This protocol describes the determination of tensile strength, elongation at break, and Young's modulus of the prepared films according to ASTM D882.[5]

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Film grips
- Calipers or micrometer for thickness measurement

- Specimen cutter

Procedure:

- Specimen Preparation:
 - Cut the films into rectangular strips of specific dimensions, for example, 10 mm in width and 100 mm in length, using a specimen cutter.
 - Measure the thickness of each specimen at several points along the gauge length and calculate the average thickness.
- Testing:
 - Set the initial grip separation (gauge length) on the UTM, for instance, to 50 mm.
 - Securely clamp the specimen in the grips, ensuring it is vertically aligned and not slipping.
 - Set the crosshead speed to a constant rate, for example, 10 mm/min.
 - Start the test and record the load and extension data until the specimen breaks.
- Data Analysis:
 - Tensile Strength (MPa): Calculate as the maximum load divided by the original cross-sectional area of the specimen.
 - Elongation at Break (%): Calculate as the extension at the point of rupture divided by the initial gauge length, multiplied by 100.
 - Young's Modulus (GPa): Determine from the initial linear portion of the stress-strain curve.

Protocol 3: Thermal Properties Characterization

A. Differential Scanning Calorimetry (DSC)

This protocol outlines the procedure to determine the glass transition temperature (T_g), melting temperature (T_m), and crystallinity of the PLA films.

Equipment:

- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids
- Microbalance

Procedure:

- Sample Preparation:
 - Cut a small sample of the film (5-10 mg) and place it in an aluminum DSC pan.
 - Seal the pan with a lid.
- DSC Analysis:
 - Place the sample pan and an empty reference pan in the DSC cell.
 - Heat the sample from room temperature to 200°C at a heating rate of 10°C/min under a nitrogen atmosphere. This first heating scan is to erase the thermal history.
 - Cool the sample from 200°C to 0°C at a rate of 10°C/min.
 - Heat the sample again from 0°C to 200°C at 10°C/min. The data from this second heating scan is used for analysis.
- Data Analysis:
 - Glass Transition Temperature (T_g): Determined as the midpoint of the step change in the heat flow curve.
 - Melting Temperature (T_m): Determined as the peak temperature of the melting endotherm.
 - Crystallinity (%X_c): Calculated using the formula: $\%X_c = [(\Delta H_m - \Delta H_{cc}) / (\Delta H^{\circ}_m * w)] * 100$ where ΔH_m is the enthalpy of melting, ΔH_{cc} is the enthalpy of cold crystallization,

ΔH°_m is the theoretical melting enthalpy of 100% crystalline PLA (93.7 J/g), and w is the weight fraction of PLA in the sample.

B. Thermogravimetric Analysis (TGA)

This protocol is for assessing the thermal stability of the PLA films.

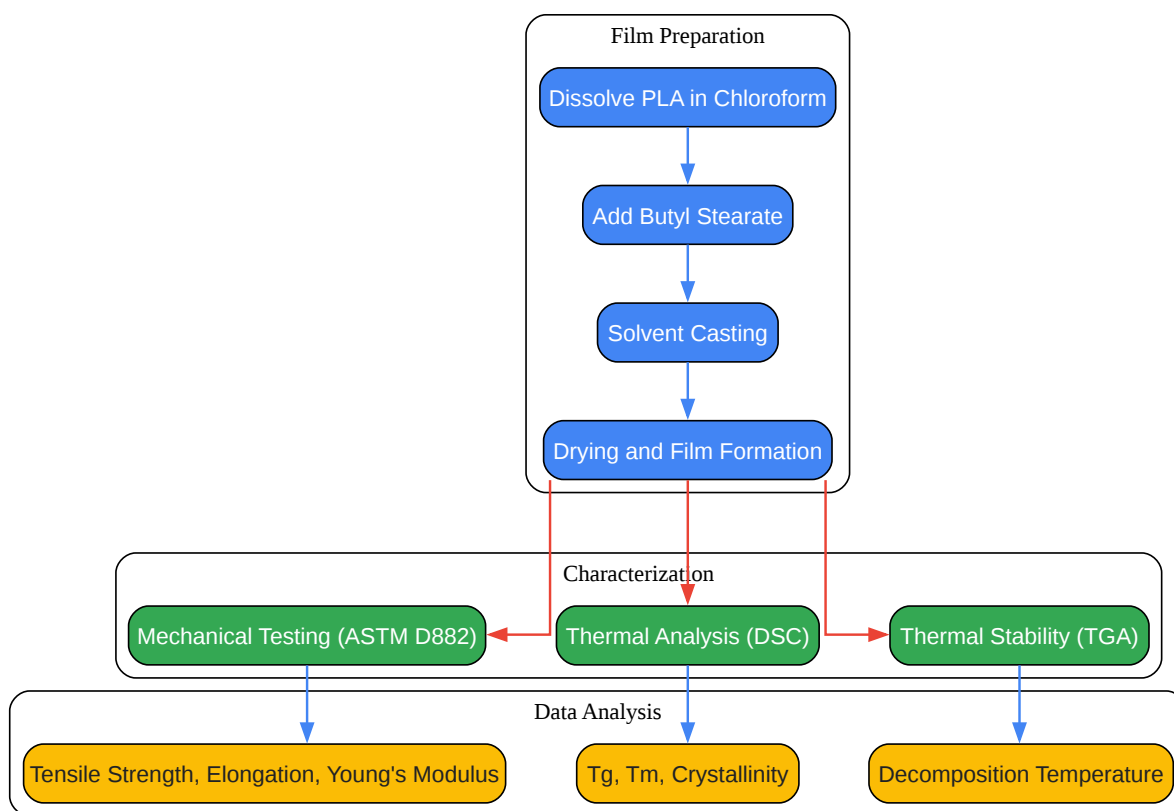
Equipment:

- Thermogravimetric Analyzer (TGA)
- TGA sample pans
- Microbalance

Procedure:

- Sample Preparation:
 - Place a small sample of the film (5-10 mg) into a TGA pan.
- TGA Analysis:
 - Place the sample pan in the TGA furnace.
 - Heat the sample from room temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.
- Data Analysis:
 - Onset Decomposition Temperature (T_{onset}): The temperature at which significant weight loss begins.
 - Plot the weight loss as a function of temperature to obtain the TGA curve.

Visualizations



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Caption: Experimental workflow for PLA film preparation and characterization.

Caption: Mechanism of PLA plasticization by **butyl stearate**.

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